

An In-depth Technical Guide to Acephenanthrylene: Molecular Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: Acephenanthrylene

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This technical guide provides a comprehensive overview of **acephenanthrylene**, a tetracyclic polycyclic aromatic hydrocarbon (PAH). This document consolidates critical data on its molecular structure, chemical formula, and physicochemical properties. It also outlines the known synthetic approaches and provides a visual representation of its chemical structure for advanced research and development applications.

Molecular Structure and Formula

Acephenanthrylene is a non-alternant polycyclic aromatic hydrocarbon with the chemical formula $C_{16}H_{10}$ ^{[1][2][3]}. Its structure consists of four fused rings, forming an ortho- and peri-fused system^[1]. The molecule is composed of a phenanthrene system fused with a cyclopentene ring. This arrangement results in a rigid, planar structure.

- IUPAC Name: **Acephenanthrylene**^{[1][3]}
- Synonyms: 4,5-Benzoacenaphthylene, Benz(e)acenaphthylene^{[1][3]}
- CAS Registry Number: 201-06-9^{[2][3]}
- Molecular Weight: 202.25 g/mol ^{[1][3]}

The connectivity and arrangement of atoms can be unambiguously represented by the following identifiers:

- SMILES: C1=CC=C2C(=C1)C=C3C=CC4=C3C2=CC=C4[\[1\]](#)
- InChI: InChI=1S/C16H10/c1-2-6-14-12(4-1)10-13-9-8-11-5-3-7-15(14)16(11)13/h1-10H[\[1\]](#)[\[2\]](#)

Physicochemical and Spectroscopic Data

A summary of key quantitative data for **acephenanthrylene** is presented in the table below. These properties are essential for understanding its behavior in various experimental and biological systems.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₀	PubChem [1] , NIST [2]
Molecular Weight	202.25 g/mol	PubChem [1] , Wikipedia [3]
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	491.18 kJ/mol	Cheméo (Calculated) [4]
Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	367.77 kJ/mol	Cheméo (Calculated) [4]
Enthalpy of Fusion ($\Delta_{\text{fus}} H^\circ$)	24.49 kJ/mol	Cheméo (Calculated) [4]
Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$)	59.09 kJ/mol	Cheméo (Calculated) [4]
LogP (Octanol/Water Partition Coefficient)	4.477	Cheméo (Calculated) [4]
Water Solubility ($\log_{10} \text{WS}$)	-5.93 mol/L	Cheméo (Calculated) [4]
Critical Pressure (P _c)	3072.75 kPa	Cheméo (Calculated) [4]
Kovats Retention Index	2036 (Standard non-polar)	PubChem, NIST [1]

Note: Some of the thermodynamic and physical properties listed are computed values and should be used as estimates. Experimental verification is recommended.

Synthesis and Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **acephenanthrylene** are not extensively detailed in readily accessible literature. However, a known synthetic route has been reported, which provides a strategic approach for its preparation.

General Synthetic Strategy:

A reported synthesis of **acephenanthrylene** involves a four-step process commencing with the cyclization of 4-(5-acenaphthenyl)butyric acid[3]. While the specific reagents and reaction conditions for each step are not fully detailed in the available literature, this precursor suggests a synthetic pathway involving intramolecular cyclization to form the fourth ring onto the acenaphthene core, followed by aromatization to yield the final **acephenanthrylene** structure.

The synthesis of related polycyclic aromatic hydrocarbons often involves methods such as photocyclodehydrogenation of stilbene-type precursors. An improved protocol for this reaction utilizes tetrahydrofuran (THF) as a scavenger for hydriodic acid generated during iodine-mediated photodehydrocyclization. This general methodology is effective for creating phenanthrene cores and could potentially be adapted for the synthesis of more complex PAHs like **acephenanthrylene**.

Due to the lack of a detailed published protocol, researchers aiming to synthesize **acephenanthrylene** may need to undertake methods development based on these established strategies for PAH synthesis.

Molecular Visualization

The following diagram illustrates the molecular structure of **acephenanthrylene**, rendered using the Graphviz DOT language to provide a clear and accurate representation of its fused-ring system.

Caption: 2D molecular structure of **acephenanthrylene** (C₁₆H₁₀).

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